

An In-Depth Technical Guide to the Safe Handling of 2-Naphthyl Isocyanate

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Compound of Interest

Compound Name: 2-Naphthyl isocyanate

Cat. No.: B1194757

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Introduction: **2-Naphthyl isocyanate** (CAS No: 2243-54-1) is an aromatic isocyanate used in various chemical syntheses.^[1] It is recognized as a genotoxicant, highlighting the critical need for stringent safety protocols during its handling, storage, and disposal.^[1] Isocyanates as a class are potent respiratory and dermal sensitizers, capable of causing severe allergic reactions and long-term health effects upon exposure.^{[2][3]} This guide provides comprehensive safety and handling information tailored for researchers, scientists, and drug development professionals to minimize exposure risks and ensure a safe laboratory environment.

Chemical and Physical Properties

Understanding the fundamental properties of **2-Naphthyl isocyanate** is the first step in safe handling. It is a solid at room temperature and is sensitive to moisture, with which it hydrolyzes.^{[1][4]}

Table 1: Physical and Chemical Properties of **2-Naphthyl Isocyanate**

Property	Value	Source(s)
CAS Number	2243-54-1	
Molecular Formula	C ₁₁ H ₇ NO	[1][4]
Molecular Weight	169.18 g/mol	[1]
Appearance	White solid, chunks	[4]
Melting Point	53-56 °C	[1][4]
Boiling Point	83 °C @ 0.2 mmHg	[1][4]
Water Solubility	Hydrolyzes in water	[1][4]

| Sensitivity | Moisture sensitive [[4][5]] |

Hazard Identification and Toxicology

2-Naphthyl isocyanate is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards include acute toxicity via oral, dermal, and inhalation routes, severe irritation to skin and eyes, and the potential for respiratory and skin sensitization.[6][7]

Table 2: GHS Hazard Classification for **2-Naphthyl Isocyanate**

Hazard Class	Category	GHS Code(s)	Hazard Statement	Source(s)
Acute Toxicity, Oral	4	H302	Harmful if swallowed	[7][8]
Acute Toxicity, Dermal	4	H312	Harmful in contact with skin	[7][8]
Acute Toxicity, Inhalation	4	H332	Harmful if inhaled	[7][8]
Skin Corrosion/Irritation	2	H315	Causes skin irritation	[7][8]
Serious Eye Damage/Irritation	2A	H319	Causes serious eye irritation	[7][8]
Respiratory Sensitization	1	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled	
Skin Sensitization	1	H317	May cause an allergic skin reaction	
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation	[7][8]

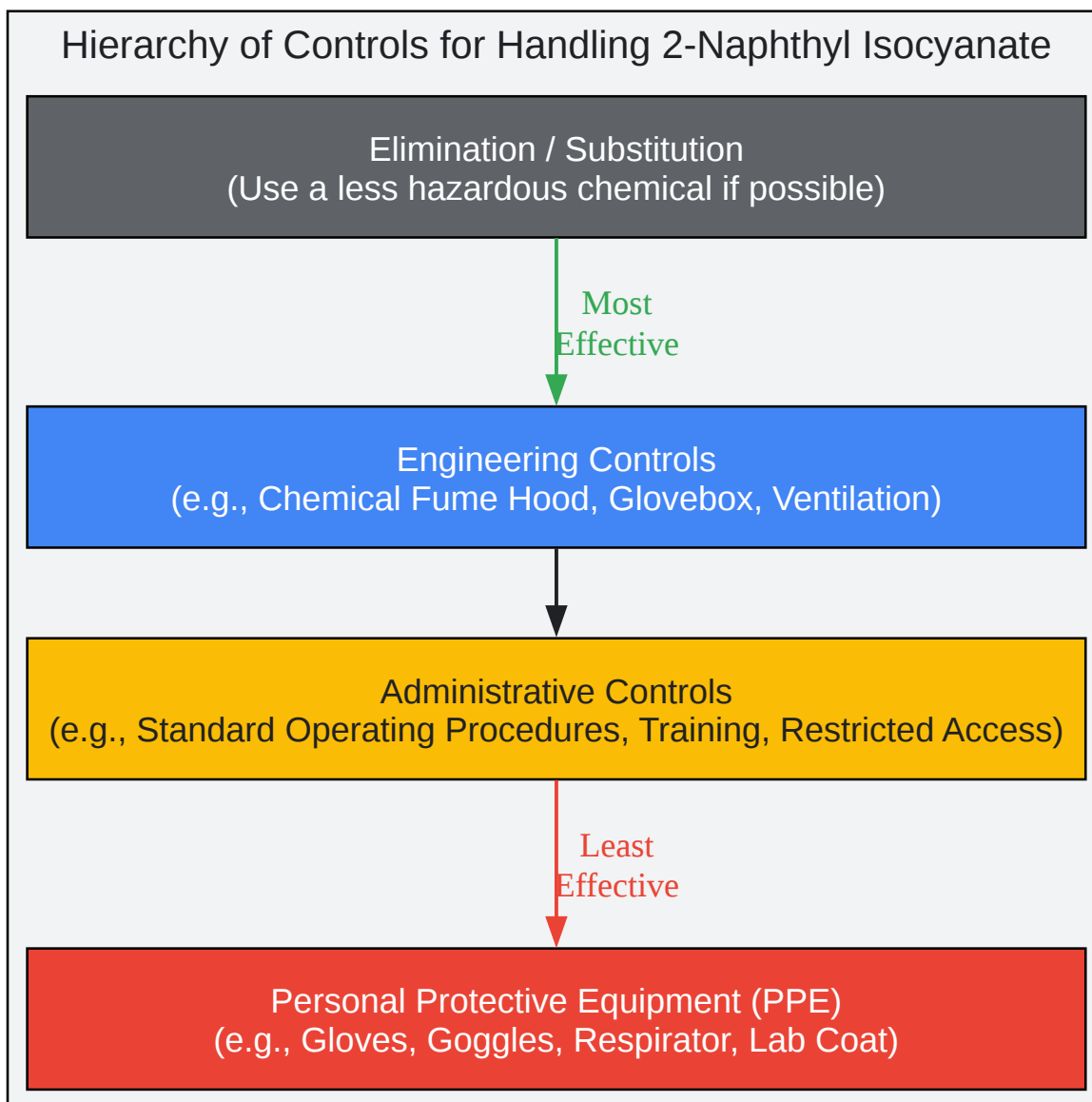
| Signal Word | Danger | | |

Toxicological Summary:

- Sensitization: The most significant chronic risk associated with isocyanates is sensitization. [2] Initial exposure may cause mild symptoms, but subsequent exposures, even at very low concentrations, can trigger severe asthmatic reactions in sensitized individuals. [2][9] There is evidence that both respiratory and dermal exposure can lead to sensitization. [2]
- Irritation: It is a potent irritant to the skin, eyes, and respiratory system. [4] It is also classified as a lachrymator, a substance that causes tearing. [5][6]
- Acute Effects: Inhalation can cause respiratory irritation, breathlessness, chest discomfort, and reduced pulmonary function. [9] Skin contact leads to irritation, while eye contact causes serious irritation. [7] Ingestion is harmful. [7]
- Genotoxicity: **2-Naphthyl isocyanate** is reported to be a genotoxicant. [1]

Exposure Controls and Personal Protective Equipment (PPE)

To mitigate the risks associated with **2-Naphthyl isocyanate**, a multi-layered approach to exposure control is mandatory, following the hierarchy of controls.



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Caption: Hierarchy of Controls for Handling **2-Naphthyl Isocyanate**.

Engineering Controls:

- Ventilation: Always handle **2-Naphthyl isocyanate** in a well-ventilated area.[10] The principal method for minimizing exposure should be engineering controls like a certified chemical fume hood, glovebox, or other closed system.[2][3]

- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[5\]](#)

Personal Protective Equipment (PPE): PPE is the last line of defense and must be used in conjunction with engineering controls.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Specification	Purpose & Notes	Source(s)
Eyes/Face	Chemical safety goggles and a face shield.	Protects against splashes and dust.	[10] [11]
Skin (Hands)	Chemical-impermeable gloves (e.g., nitrile, butyl rubber, neoprene).	Prevents skin contact, which can lead to irritation and sensitization. Standard disposable gloves are often insufficient.	[11] [12]
Skin (Body)	Laboratory coat and/or chemical-resistant coveralls.	Protects skin and clothing from contamination.	[13] [14]

| Respiratory | NIOSH-approved respirator with appropriate cartridges. | Required when engineering controls are insufficient or during spill cleanup. Due to the poor warning properties of isocyanates, NIOSH has not approved air-purifying respirators for protection. Atmosphere-supplying respirators are recommended. [\[13\]](#)[\[15\]](#) |

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is essential.

Handling:

- Read the Safety Data Sheet (SDS) thoroughly before use.

- Avoid all contact with skin, eyes, and clothing.[13]
- Avoid breathing dust or vapors.[10]
- Avoid the formation of dust and aerosols during handling.[7]
- Use only in a chemical fume hood or with adequate exhaust ventilation.[16]
- Wash hands and face thoroughly after handling and before eating, drinking, or smoking.[10][17]
- Keep away from incompatible materials, heat, and sources of ignition.[16]

Storage:

- Store in a cool, dry, and well-ventilated area.[9][16]
- Keep containers tightly closed to prevent moisture contamination.[5][16]
- Store locked up in a designated, secure area.[6][7]
- Store under an inert atmosphere (e.g., nitrogen or argon) due to moisture sensitivity.[5]
- Incompatible Materials: Segregate from acids, strong bases, strong oxidizing agents, alcohols, and amines.[5][6] Reactions with these materials can be exothermic and vigorous.[18]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Table 4: First Aid Measures for **2-Naphthyl Isocyanate** Exposure

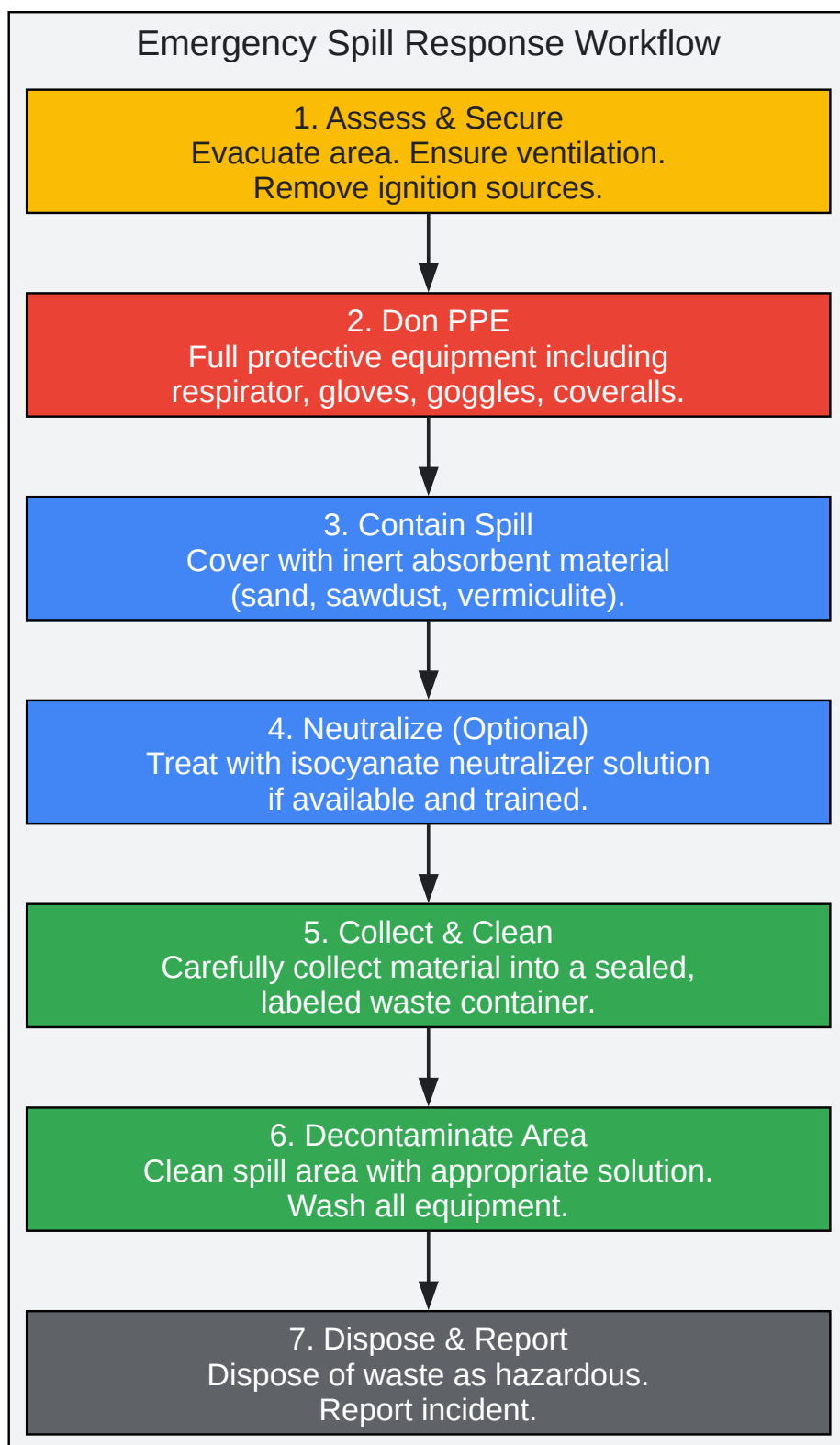
Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.	[5] [6] [10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.	[5] [10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[5] [6] [10]

| Ingestion | Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |[\[5\]](#)[\[6\]](#)[\[10\]](#) |

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[10\]](#)[\[19\]](#)
- Specific Hazards: The product is combustible. Thermal decomposition can produce toxic gases, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen cyanide.[\[5\]](#)[\[6\]](#)
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in positive pressure mode.[\[6\]](#)[\[10\]](#)

Accidental Release Measures: The following workflow should be initiated in the event of a spill.



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